

# triethylstibine molecular formula and structure

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## Compound of Interest

Compound Name: *Triethylstibine*

Cat. No.: *B1582785*

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## An In-Depth Technical Guide to Triethylstibine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **triethylstibine**, including its molecular formula, structure, and relevant physicochemical data. Detailed experimental protocols for its synthesis and purification are also presented to support research and development activities.

## Molecular Formula and Structure

**Triethylstibine**, also known as triethylantimony, is an organoantimony compound. Its molecular formula is C<sub>6</sub>H<sub>15</sub>Sb.[1][2][3][4][5] The structure consists of a central antimony (Sb) atom covalently bonded to three ethyl (-C<sub>2</sub>H<sub>5</sub>) groups.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **triethylstibine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Sb	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	208.943 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Registry Number	617-85-6	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[2]</a>
Density	1.3224 g/cm <sup>3</sup> at 20°C	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-119.25°C	<a href="#">[2]</a>
Boiling Point	156-160°C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Insoluble in water; miscible with ethanol and ether.	<a href="#">[2]</a>
Monoisotopic Mass	208.0212 Da	<a href="#">[4]</a>

Mass Spectrometry Data (Electron Ionization): The following table summarizes the appearance energy for various ions observed in the mass spectrum of **triethylstibine**.

Ion	Appearance Energy (eV)
C4H11Sb+	10.0 ± 0.3
C4H10Sb+	10.7 ± 0.3
C2H5Sb+	12.4 ± 0.3
C2H6Sb+	12.6 ± 0.3
C2H7Sb+	12.6 ± 0.3
C2H4Sb+	14.8 ± 0.3
CH3Sb+	16.5 ± 0.3
SbH2+	17.2 ± 0.3
CH4Sb+	17.4 ± 0.3
SbH+	18.3 ± 0.3
Sb+	19.2 ± 0.3

[Source: NIST Chemistry WebBook][7]

## Experimental Protocols

The following sections detail the experimental procedures for the synthesis and purification of **triethylstibine**.

### 3.1. Synthesis of **Triethylstibine** Solution

This protocol describes the preparation of a **triethylstibine** solution using a Grignard reagent.

Materials:

- Antimony trichloride (SbCl<sub>3</sub>)
- Diethyl ether
- Grignard reagent (e.g., ethylmagnesium bromide)

- Nitrogen gas (for inert atmosphere)

Procedure:

- Under a nitrogen atmosphere, cool the Grignard reagent to -25°C.
- Dissolve 0.28 g (or a molar equivalent) of antimony trichloride in 63.9 mL of diethyl ether.
- Add the antimony trichloride/diethyl ether solution dropwise to the cooled Grignard reagent.
- After the addition is complete, raise the temperature to -10°C and stir the mixture for 1 hour.
- Further, increase the temperature to 25°C and continue stirring for an additional hour to yield the **triethylstibine** solution.[2]

### 3.2. Purification of **Triethylstibine**

This protocol outlines the purification of the synthesized **triethylstibine** solution by distillation.

Procedure:

- Under a nitrogen atmosphere, distill the ether from the **triethylstibine** solution at atmospheric pressure.
- The distillation residue is then subjected to reduced pressure distillation at an elevated temperature. The resulting distillate is a mixed solution of ether and **triethylstibine**.
- Transfer the mixed solution to a new three-necked flask and distill off the remaining ether at atmospheric pressure.
- The remaining residue in the flask is then distilled under reduced pressure to obtain crude **triethylstibine** (approximately 96% purity) with a yield of around 61%.
- For higher purity, the crude **triethylstibine** is subjected to vacuum distillation. The distillation temperature should not exceed 80°C to prevent decomposition. This final step can yield **triethylstibine** with a purity of up to 99.9995%.[2]

## Molecular Structure Visualization

The following diagram illustrates the molecular structure of **triethylstibine**.

Caption: Molecular structure of **triethylstibine** (C<sub>6</sub>H<sub>15</sub>Sb).

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